

A Technical Guide to 3-(Methoxycarbonyl)benzoic Acid: A Versatile Bifunctional Intermediate

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Compound of Interest

Compound Name: 3-(Methoxycarbonyl)benzoic acid

Cat. No.: B047654

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3-(Methoxycarbonyl)benzoic acid**, a key intermediate in organic synthesis. It details the compound's chemical structure, physicochemical properties, a representative synthesis protocol, and its applications in the development of complex chemical entities.

Core Chemical Identity and Properties

3-(Methoxycarbonyl)benzoic acid, also known as monomethyl isophthalate, is an aromatic organic compound featuring both a carboxylic acid and a methyl ester functional group substituted at the meta-positions of a benzene ring.^{[1][2]} This bifunctional nature allows for selective chemical modifications, making it a valuable building block in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.

The compound's key identifiers and physicochemical properties are summarized below for reference.

Table 1: Physicochemical and Spectroscopic Data for **3-(Methoxycarbonyl)benzoic acid**

Property	Value
IUPAC Name	3-(Methoxycarbonyl)benzoic acid
Synonyms	Isophthalic acid monomethyl ester, Methyl hydrogen isophthalate [1]
CAS Number	1877-71-0 [1] [2] [3] [4]
Molecular Formula	C ₉ H ₈ O ₄ [1] [2]
Molecular Weight	180.16 g/mol [1] [5]
Melting Point	194-196 °C [5]
Appearance	White to off-white solid [6]
InChIKey	WMZNGTSLFSJHMZ-UHFFFAOYSA-N [1] [2]

| SMILES | COC(=O)C1=CC=CC(=C1)C(O)=O[\[2\]](#) |

Synthesis Pathway and Mechanism

The most common and direct synthesis of **3-(Methoxycarbonyl)benzoic acid** involves the selective mono-esterification of its parent dicarboxylic acid, isophthalic acid. This reaction is typically performed using methanol in the presence of an acid catalyst, such as sulfuric acid or thionyl chloride. The reaction is carefully controlled to favor the formation of the mono-ester over the di-ester by managing stoichiometry and reaction time.

The diagram below illustrates this fundamental synthetic transformation.



[Click to download full resolution via product page](#)**Figure 1.** Synthesis of 3-(Methoxycarbonyl)benzoic acid.

Generalized Experimental Protocol: Mono-esterification of Isophthalic Acid

The following protocol describes a representative lab-scale synthesis. Researchers should adapt this procedure based on available equipment and safety protocols.

Materials:

- Isophthalic acid
- Methanol (anhydrous)
- Thionyl chloride (SOCl_2) or concentrated Sulfuric Acid (H_2SO_4)
- Ice
- Distilled water
- Sodium bicarbonate (saturated solution)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend isophthalic acid in an excess of anhydrous methanol.
- Catalyst Addition: Cool the mixture in an ice bath. Slowly add the acid catalyst (e.g., thionyl chloride) dropwise to the stirring suspension. A similar procedure using thionyl chloride for esterification is effective for related benzoic acid derivatives.^[7]
- Reaction: After the addition is complete, remove the ice bath and stir the mixture at room temperature for approximately 2-4 hours or until TLC indicates the consumption of the starting material.

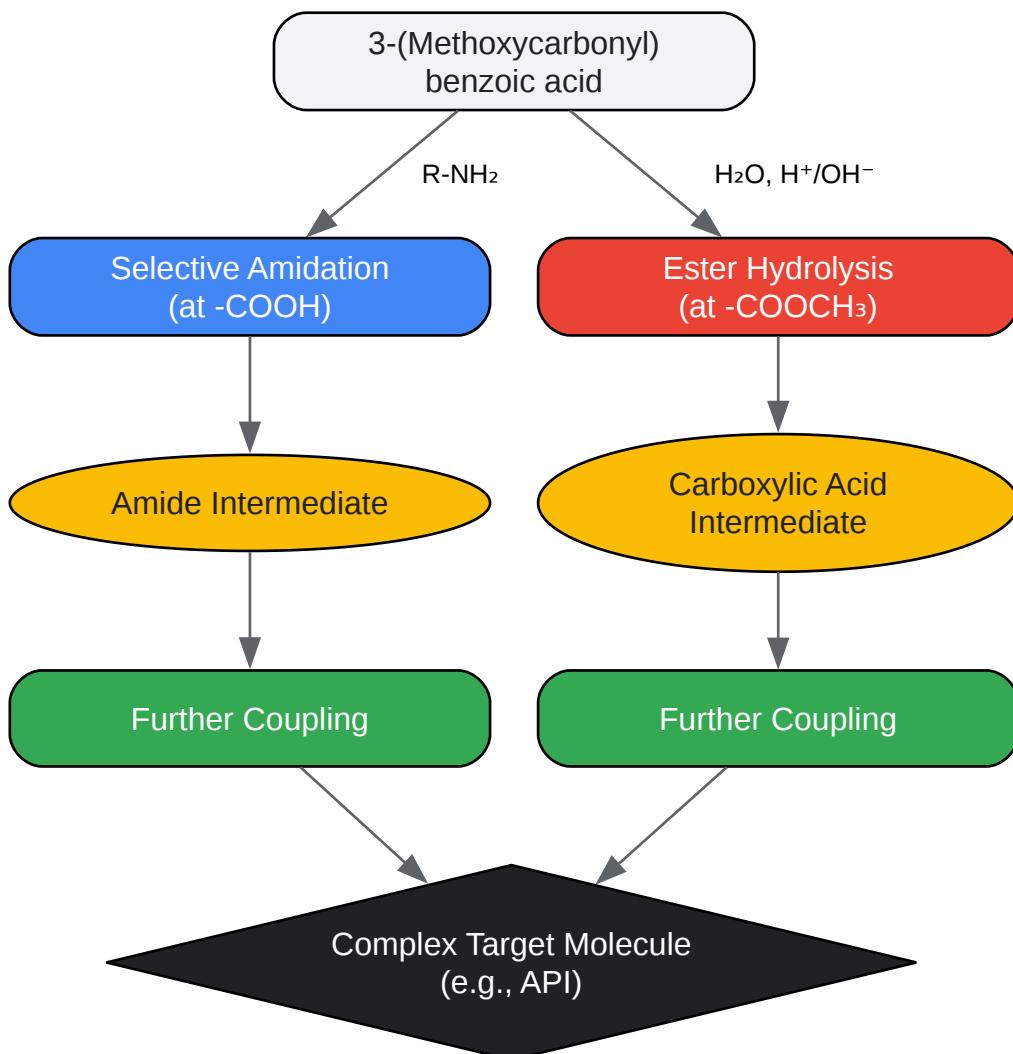
- **Workup:** Concentrate the reaction mixture under reduced pressure to remove excess methanol.
- **Isolation:** Add ice-water to the residue, which should cause the product to precipitate.
- **Purification:** Collect the solid product by vacuum filtration. Wash the crude product with cold water. To remove any unreacted isophthalic acid, the solid can be dissolved in a saturated sodium bicarbonate solution, filtered, and then re-precipitated by the addition of dilute HCl.
- **Drying:** Dry the purified solid under vacuum to yield **3-(Methoxycarbonyl)benzoic acid**.

Applications in Research and Drug Development

While direct applications are specific to proprietary development pipelines, the utility of **3-(Methoxycarbonyl)benzoic acid** can be inferred from its structural analogues. Compounds with similar bifunctional aromatic scaffolds are pivotal as intermediates and building blocks in several areas:

- **Pharmaceutical Synthesis:** Benzoic acid derivatives are crucial precursors for active pharmaceutical ingredients (APIs).^[8] The presence of both an acid and an ester allows for sequential coupling reactions (e.g., amidation at the acid site and hydrolysis/transesterification at the ester site), enabling the construction of complex drug candidates for indications such as anti-inflammatory and cardiovascular diseases.^[8]
- **Agrochemicals and Dyes:** The structure serves as a scaffold for creating new agrochemicals and specialty dyes.^[9]
- **Materials Science:** It can be used as a monomer or a cross-linking agent in the synthesis of specialty polyesters and other polymers.

The workflow for utilizing this intermediate in a drug discovery context is outlined below.



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Figure 2. Utilization workflow in synthetic chemistry.

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